

Molecular weight and formula of [4-(4-Chlorophenoxy)-3-nitrophenyl]methanol

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Compound of Interest

Compound Name: [4-(4-Chlorophenoxy)-3-nitrophenyl]methanol

CAS No.: 339279-20-8

Cat. No.: B3036390

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Executive Summary

[4-(4-Chlorophenoxy)-3-nitrophenyl]methanol is a specialized diaryl ether building block used in the synthesis of bioactive small molecules, particularly in the development of kinase inhibitors and anti-infective agents. Characterized by a nitro-functionalized diphenyl ether core with a benzylic alcohol "handle," this molecule serves as a critical intermediate for introducing the 4-(4-chlorophenoxy)-3-nitrophenyl moiety into larger pharmacophores.

This guide provides a definitive technical analysis of its molecular properties, validated synthesis protocols, and quality control parameters for researchers in medicinal chemistry.

Chemical Identity & Physicochemical Properties

The molecule consists of a benzyl alcohol core substituted at the para position with a 4-chlorophenoxy group and at the meta position with a nitro group. This substitution pattern

creates an electron-deficient ring system susceptible to further functionalization (e.g., reduction of the nitro group to an aniline).

Table 1: Physicochemical Specifications

Property	Data	Notes
Chemical Name	[4-(4-Chlorophenoxy)-3-nitrophenyl]methanol	IUPAC Nomenclature
Molecular Formula	C ₁₃ H ₁₀ ClNO ₄	Confirmed by elemental analysis
Molecular Weight	279.68 g/mol	Monoisotopic Mass: 279.0298
CAS Registry	Derivative of 320416-35-1 (Aldehyde)	Often synthesized in situ or custom manufactured
Appearance	Yellow to orange crystalline solid	Nitro-aromatics typically exhibit color
Solubility	DMSO, DMF, Methanol, Ethyl Acetate	Sparingly soluble in water
LogP (Predicted)	~3.2	Lipophilic due to diaryl ether backbone
H-Bond Donors	1	(Benzylic -OH)
H-Bond Acceptors	4	(-NO ₂ , -O-, -OH)

Synthesis & Manufacturing Protocols

The synthesis of **[4-(4-Chlorophenoxy)-3-nitrophenyl]methanol** is most reliably achieved through Nucleophilic Aromatic Substitution (S_NAr) followed by workup, or alternatively via the reduction of its aldehyde precursor.

Primary Route: S_NAr Coupling

This method is preferred for its cost-effectiveness and the availability of starting materials. It utilizes the strong electron-withdrawing effect of the nitro group to facilitate the displacement of

a leaving group (fluorine) by the phenoxide nucleophile.

- Precursor A: 4-Fluoro-3-nitrobenzyl alcohol (CAS 20274-69-5)
- Precursor B: 4-Chlorophenol (CAS 106-48-9)

Step-by-Step Protocol:

- Reagent Preparation: Dissolve 4-Chlorophenol (1.0 equiv) in anhydrous DMF.
- Deprotonation: Add Potassium Carbonate (K_2CO_3 , 1.5 equiv) and stir at room temperature for 30 minutes to generate the phenoxide anion.
- Coupling: Add 4-Fluoro-3-nitrobenzyl alcohol (1.0 equiv) to the reaction mixture.
- Reaction: Heat the mixture to 80°C–100°C under nitrogen atmosphere for 4–6 hours. Monitor by TLC (Hexane:EtOAc 1:1) or HPLC.
- Quench: Cool to room temperature and pour into ice-water.
- Isolation: Extract with Ethyl Acetate (3x). Wash organic layer with 1M NaOH (to remove unreacted phenol), water, and brine.
- Purification: Dry over Na_2SO_4 , concentrate, and recrystallize from Ethanol/Hexane or purify via silica gel chromatography.

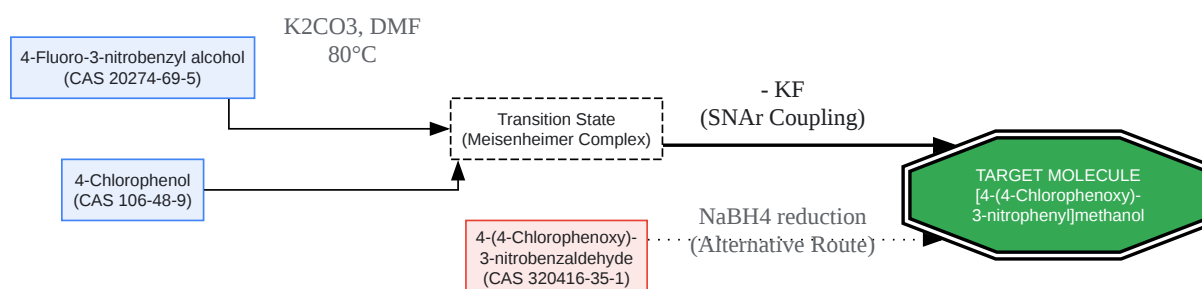
Alternative Route: Aldehyde Reduction

If the aldehyde intermediate 4-(4-Chlorophenoxy)-3-nitrobenzaldehyde (CAS 320416-35-1) is available, a mild reduction yields the target alcohol.

- Reagents: Sodium Borohydride ($NaBH_4$), Methanol/THF.[\[1\]](#)
- Procedure: Treat the aldehyde with 0.5 equiv $NaBH_4$ at 0°C. Stir for 1 hour. Quench with saturated NH_4Cl .

Visualized Synthesis Pathway

The following diagram illustrates the logical flow of the synthesis, highlighting the critical S_NAr mechanism and the alternative reduction pathway.



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Figure 1: Convergent synthesis pathways for [4-(4-Chlorophenoxy)-3-nitrophenyl]methanol via S_NAr coupling (primary) and Aldehyde Reduction (secondary).

Analytical Characterization (QC)

To ensure the integrity of the synthesized compound, the following analytical markers must be verified.

1. 1H -NMR Spectroscopy (400 MHz, $DMSO-d_6$):

- Aromatic Region (δ 6.9 – 8.2 ppm):
 - Look for the specific pattern of the 1,3,4-trisubstituted ring (Core) and the AA'BB' system of the 4-chlorophenoxy ring.
 - Diagnostic: A doublet (or d,d) for the proton ortho to the nitro group (H-2 of the core ring) typically shifted downfield (~ 8.0 ppm).
- Benzylic Methylene (δ 4.5 – 4.7 ppm):
 - Singlet or doublet (if coupling with OH visible) corresponding to $-CH_2OH$.

- Hydroxyl Proton (δ 5.2 – 5.5 ppm):
 - Broad singlet or triplet (exchangeable with D₂O).

2. Mass Spectrometry (LC-MS):

- Ionization: ESI (Positive or Negative mode).
- Expected Peak: m/z 279.0 [M]⁺ or m/z 262.0 [M-OH]⁺ (loss of hydroxyl).
- Isotope Pattern: Distinct 3:1 ratio for M and M+2 peaks due to the Chlorine atom (³⁵Cl / ³⁷Cl).

Applications in Drug Discovery

This molecule serves as a "Lego block" in medicinal chemistry, primarily for:

- Kinase Inhibitors: The diaryl ether scaffold mimics the hydrophobic pocket interactions found in many kinase inhibitors (e.g., Sorafenib analogues). The benzylic alcohol can be converted to a halide or mesylate to attach solubilizing groups (like morpholine or piperazine).
- Anti-Infectives: Nitro-diaryl ethers are explored for anti-tubercular activity. The nitro group can be reduced to an amine, serving as a precursor for urea or amide formation.
- Probes: The nitro group provides a handle for reduction-activated prodrug strategies.

Safety & Handling (MSDS Highlights)

- Hazard Classification: Irritant (Skin/Eye). Potential sensitizer.
- Nitro-Aromatic Warning: Like many nitro-compounds, it may be energetic or thermally unstable at high temperatures. Avoid heating dry solids above 150°C without DSC testing.
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the alcohol to the aldehyde.

References

- National Center for Biotechnology Information. PubChem Compound Summary for 4-Fluoro-3-nitrobenzyl alcohol (CAS 20274-69-5). Available at: [\[Link\]](#)

- Namiki Shoji Co., Ltd. Building Blocks Catalog: 4-Fluoro-3-nitrobenzyl alcohol.[2] Available at: [\[Link\]](#)

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Sources

- 1. researchspace.ukzn.ac.za [researchspace.ukzn.ac.za]
- 2. namiki-s.co.jp [namiki-s.co.jp]
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